

# An In-depth Technical Guide to the Physicochemical Properties of 4-Chlorothioanisole

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## Compound of Interest

Compound Name: 4-Chlorothioanisole

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This technical guide provides a comprehensive overview of the core physicochemical properties of **4-Chlorothioanisole**. The information is presented to support research, development, and quality control activities involving this compound. All quantitative data is summarized in a clear, tabular format, and detailed experimental protocols for key property determination are provided.

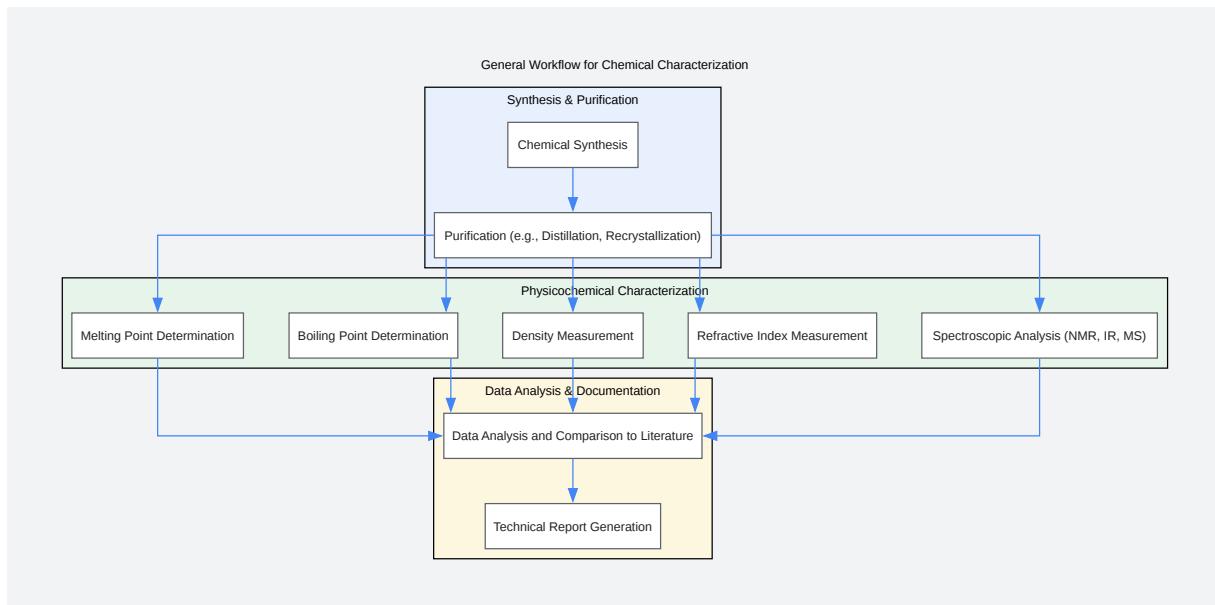
## Physicochemical Data Summary

The key physicochemical properties of **4-Chlorothioanisole** (CAS No: 123-09-1) are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
Molecular Formula	C <sub>7</sub> H <sub>7</sub> CIS	<a href="#">[1]</a>
Molecular Weight	158.65 g/mol	<a href="#">[1]</a>
Appearance	White crystalline powder or clear colorless to light yellow liquid after melting	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	18-19 °C	<a href="#">[1]</a>
Boiling Point	168-170 °C	<a href="#">[1]</a> <a href="#">[2]</a>
Density	1.22 g/mL at 25 °C	<a href="#">[1]</a> <a href="#">[2]</a>
Refractive Index (n <sub>20</sub> /D)	1.598	<a href="#">[1]</a> <a href="#">[2]</a>
Flash Point	229 °F (109.4 °C)	<a href="#">[1]</a> <a href="#">[2]</a>
Vapor Pressure	0.001 mmHg at 25°C	<a href="#">[1]</a>
Solubility	Insoluble in water; soluble in organic solvents like acetone.	<a href="#">[3]</a>
LogP (XLogP3)	3.73	<a href="#">[1]</a>
PSA (Polar Surface Area)	25.30 Å <sup>2</sup>	<a href="#">[1]</a>

## General Workflow for Chemical Characterization

The following diagram illustrates a general workflow for the synthesis, purification, and physicochemical characterization of a chemical compound such as **4-Chlorothioanisole**.



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*General workflow for chemical characterization.*

## Experimental Protocols

While specific experimental documentation for the determination of **4-Chlorothioanisole's** properties is not publicly detailed, the following are standard, widely accepted protocols for measuring the key physicochemical parameters of organic compounds.

The melting point is a crucial indicator of a compound's purity.[\[4\]](#)

- Apparatus: Melting point apparatus (e.g., Mel-Temp or Thiele tube), capillary tubes (sealed at one end), thermometer, and a sample of **4-Chlorothioanisole**.
- Procedure:
  - A small amount of finely powdered **4-Chlorothioanisole** is packed into the sealed end of a capillary tube to a height of 1-2 mm.[\[5\]](#)
  - The capillary tube is placed in the heating block of the melting point apparatus, adjacent to the thermometer bulb.
  - The sample is heated at a steady and slow rate, approximately 1-2 °C per minute, as it approaches the expected melting point.
  - The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
  - The temperature at which the entire solid mass turns into a clear liquid is recorded as the end of the melting range.
  - For pure compounds, this range is typically narrow (0.5-1.0 °C). A broad melting range often indicates the presence of impurities.[\[4\]](#)

This method is suitable for determining the boiling point of small quantities of a liquid.[\[6\]](#)[\[7\]](#)

- Apparatus: Small test tube (fusion tube), capillary tube (sealed at one end), thermometer, heating bath (e.g., aluminum block or oil bath), and a sample of liquid **4-Chlorothioanisole**.  
[\[6\]](#)[\[7\]](#)
- Procedure:
  - A few milliliters of liquid **4-Chlorothioanisole** are placed into the small test tube.
  - A capillary tube, with its open end down, is placed inside the test tube containing the liquid.

- The test tube is attached to a thermometer and heated gently in the heating bath.[8]
- As the temperature rises, a continuous stream of bubbles will emerge from the open end of the capillary tube.[9]
- The heating is then discontinued, and the bath is allowed to cool slowly.
- The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is recorded as the boiling point.[9] This is the temperature at which the vapor pressure of the liquid equals the external atmospheric pressure.[9]

The density of a liquid can be accurately determined using a pycnometer or a specific gravity bottle.[10][11]

- Apparatus: Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it), analytical balance, and a temperature-controlled water bath.
- Procedure:
  - The empty, clean, and dry pycnometer is accurately weighed.
  - The pycnometer is filled with distilled water of a known temperature and weighed again to determine the mass of the water. This allows for the precise calculation of the pycnometer's volume at that temperature.
  - The pycnometer is then emptied, dried, and filled with liquid **4-Chlorothioanisole** at the same temperature.
  - The pycnometer filled with the sample is weighed.
  - The density of **4-Chlorothioanisole** is calculated by dividing the mass of the sample by the volume of the pycnometer.

The refractive index is a fundamental physical property of a substance and is a useful tool for identification and quality control.[12]

- Apparatus: Abbe refractometer, a monochromatic light source (typically a sodium lamp, 589 nm), and a sample of liquid **4-Chlorothioanisole**.

- Procedure:
  - The refractometer is calibrated using a standard liquid with a known refractive index, such as distilled water.[12]
  - A few drops of liquid **4-Chlorothioanisole** are placed on the prism of the refractometer.
  - The prisms are closed and the light source is positioned to illuminate the sample.
  - While looking through the eyepiece, the control knob is adjusted until the boundary line between the light and dark fields is sharp and centered on the crosshairs.[12]
  - The refractive index is read directly from the instrument's scale. The temperature should be recorded as the refractive index is temperature-dependent.

## Signaling Pathways and Biological Activity

A review of the available scientific literature did not yield any specific information regarding the involvement of **4-Chlorothioanisole** in biological signaling pathways. Its primary applications appear to be as a chemical intermediate in organic synthesis.

## Safety and Handling

**4-Chlorothioanisole** is classified as harmful if swallowed and may cause skin and eye irritation.[1] Appropriate personal protective equipment, including gloves and safety glasses, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or a fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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